

Amfenac Sodium: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Amfenac sodium

Cat. No.: B1665971

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Amfenac sodium, a potent non-steroidal anti-inflammatory drug (NSAID), serves as a critical tool in ophthalmic applications and as a reference compound in pharmacological research. This technical guide provides an in-depth overview of its chemical properties, mechanism of action, and relevant experimental protocols for scientific professionals.

Chemical and Physical Properties

Amfenac sodium's chemical identity is well-characterized, with its properties summarized below. It exists in both anhydrous and hydrated forms.

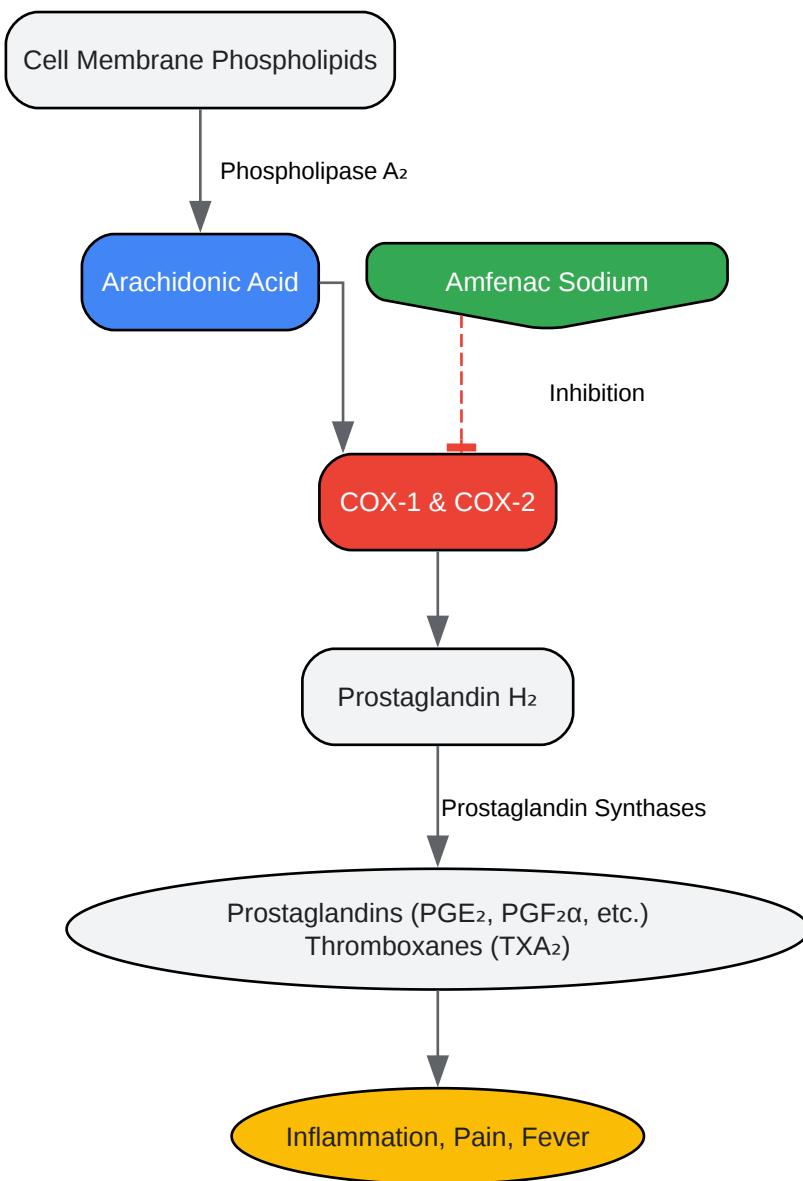
Property	Value (Hydrated)	Value (Anhydrous)
Chemical Formula	$C_{15}H_{14}NNaO_4$ [1][2]	$C_{15}H_{13}NNaO_3$ [3]
Molecular Weight	295.26 g/mol [1][3]	278.26 g/mol [3]
IUPAC Name	sodium;2-(2-amino-3-benzoylphenyl)acetate;hydrate [1][4]	sodium 2-(2-amino-3-benzoylphenyl)acetate
CAS Number	61618-27-7 [1][4]	61941-56-8 [3]
Synonyms	Amfenac sodium hydrate, AHR-5850D [1]	Amfenac sodium anhydrous

Mechanism of Action: Inhibition of Prostaglandin Synthesis

Amfenac sodium exerts its anti-inflammatory, analgesic, and antipyretic effects by inhibiting the cyclooxygenase (COX) enzymes, specifically COX-1 and COX-2.[3][5][6] These enzymes are pivotal in the conversion of arachidonic acid to prostaglandin H₂ (PGH₂), the precursor to various pro-inflammatory prostaglandins and thromboxanes.[3][4][7] By competitively binding to the active site of COX enzymes, amfenac blocks this critical step in the prostaglandin synthesis pathway, thereby reducing inflammation and pain.[3][7] While it inhibits both isoforms, some studies suggest a slightly higher potency for COX-2.[5][8]

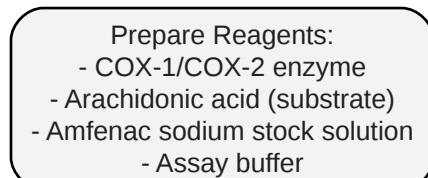
The following diagram illustrates the prostaglandin synthesis pathway and the inhibitory action of **Amfenac sodium**.

Mechanism of Action of Amfenac Sodium



Experimental Workflow for COX Inhibition Assay

Preparation



Perform serial dilutions of Amfenac sodium

Assay

Incubate enzyme with Amfenac sodium dilutions

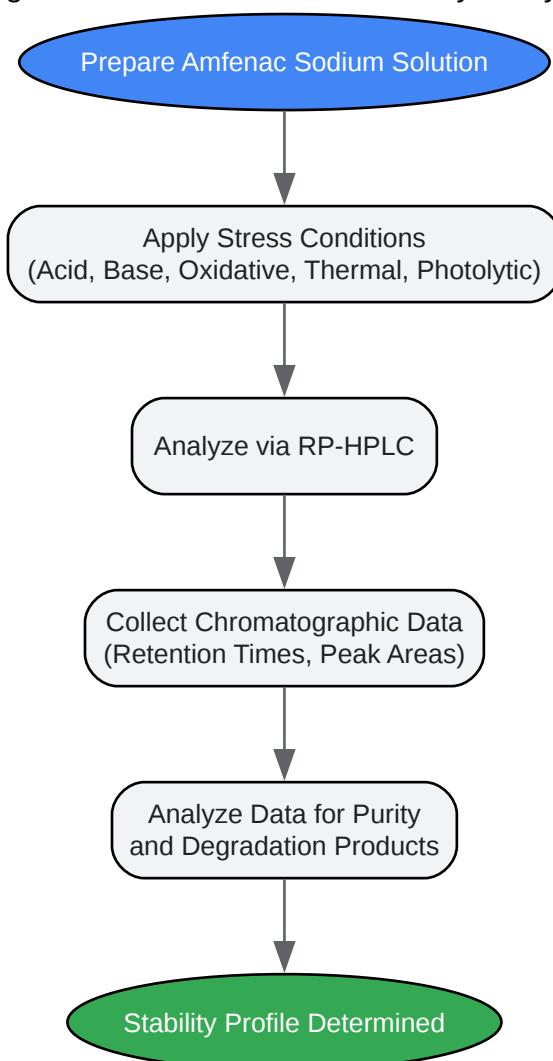
Initiate reaction by adding arachidonic acid

Measure prostaglandin production (e.g., PGE₂ via ELISA)

Data Analysis

Calculate IC₅₀ value

Logical Workflow for HPLC Stability Analysis

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